

# MPI-0479605 solubility and storage conditions

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**Compound Focus:** MPI-0479605

Cat. No.: S548246

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## Basic Properties & Solubility of MPI-0479605

**MPI-0479605** is a potent, selective, and ATP-competitive inhibitor of the mitotic kinase Mps1, with an IC<sub>50</sub> of 1.8 nM [1] [2] [3].

Property	Value / Description
Molecular Formula	C <sub>22</sub> H <sub>29</sub> N <sub>7</sub> O [1] [2] [3]
Molecular Weight	407.51 g/mol [1] [2] [3]
CAS Number	1246529-32-7 [1] [2] [3]
Appearance	White to gray, crystalline solid [2] [3]
Solubility in DMSO	62 mg/mL (152.14 mM) [1] or 11 mg/mL (26.99 mM) [3]
Solubility in Ethanol	~2 mg/mL [1]
Solubility in Water	Insoluble [1]

## Biological Activity & Selectivity Profile

**MPI-0479605** demonstrates high selectivity for Mps1, showing over 40-fold selectivity against many other kinases [1].

Target	IC <sub>50</sub> (nM)	Target	IC <sub>50</sub> (μM)
Mps1	1.8 [1] [3] [4]	ALK	0.26 [2] [3]
FLT3	80 [2] [3]	FER	0.59 [2] [3]
JNK1	110 [2] [3]	INSR	0.38 [2] [3]
STK33	1.1 [2] [3]	FAK1	2.7 [2] [3]
PLK4	3.3 [2] [3]	B-RAF	3.2 [2] [3]
ERK2	3.9 [2] [3]		

**Cellular Effects:** **MPI-0479605** impairs the spindle assembly checkpoint, causes chromosome misalignment, and leads to cell death through apoptosis or mitotic catastrophe [1] [4]. It reduces cell viability with GI<sub>50</sub> values ranging from 30 to 100 nM in various tumor cell lines [1].

## In Vitro Experimental Protocols

### Kinase Assay for Mps1 Inhibition [1]

- **Reaction Mixture:** Combine 25 ng of recombinant, full-length Mps1 enzyme in reaction buffer (50 mM Tris-HCl pH 7.5, 10 mM MgCl<sub>2</sub>, 0.01% Triton X-100, and 5 μM Myelin Basic Protein).
- **Inhibition:** Add the vehicle (DMSO) or **MPI-0479605** at desired concentrations.
- **Initiation:** Start the reaction by adding 40 μM ATP (2xK<sub>m</sub>) mixed with 1 μCi [γ-<sup>33</sup>P]ATP.
- **Incubation:** Incubate at room temperature for 45 minutes.
- **Termination & Measurement:** Stop the reaction with 3% phosphoric acid, transfer to P81 filter plates, wash with 1% phosphoric acid, and measure <sup>33</sup>P radioactivity using a scintillation counter.

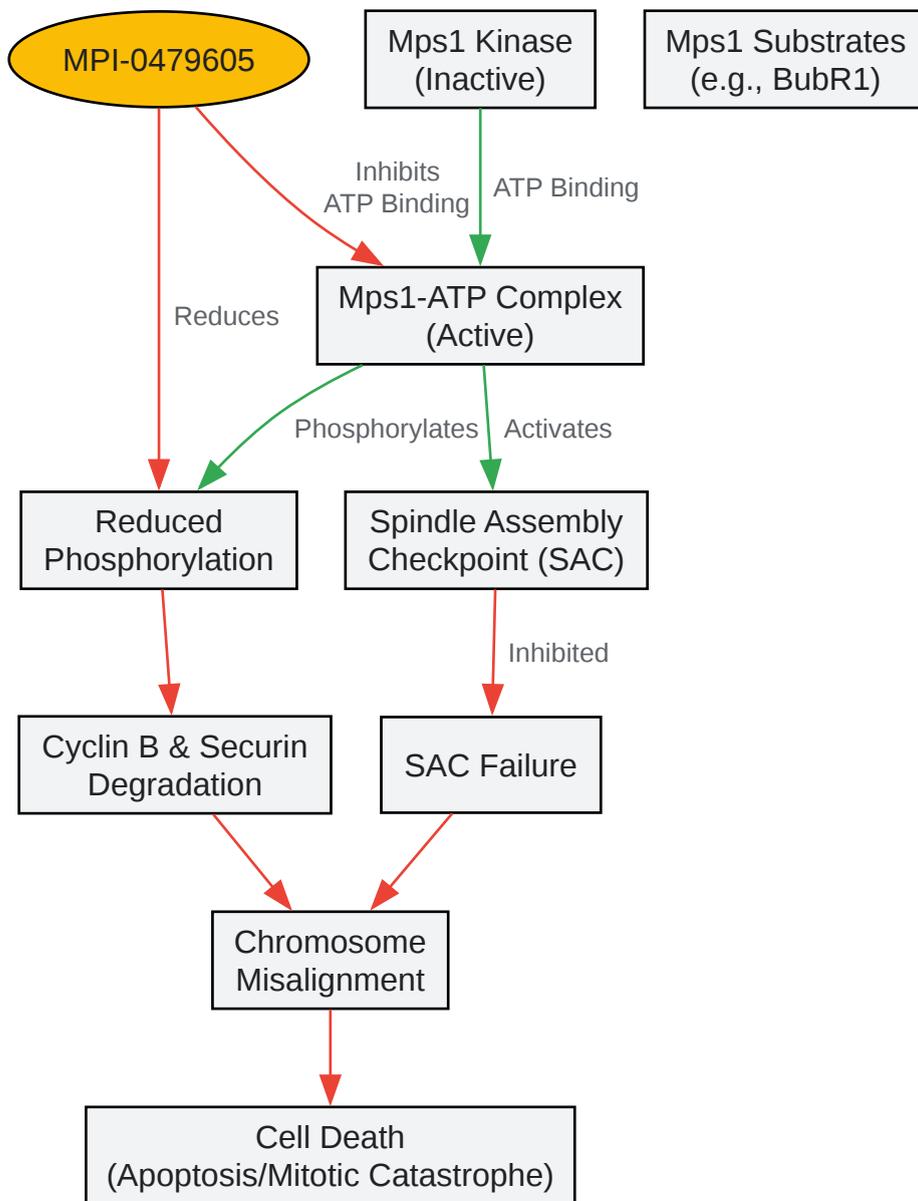
### Cell Viability Assay (e.g., in HCT-116 cells) [1] [3]

- **Cell Plating:** Plate tumor cell lines (e.g., A549, Colo205, HCT116) in culture plates.
- **Treatment:** Treat cells with a concentration series of **MPI-0479605** (e.g., from 0.1 to 10  $\mu$ M) for 3 to 7 days.
- **Measurement:** Assess cell viability using a luminescent or colorimetric method (e.g., CellTiter-Glo or WST-8 assay).
- **Analysis:** Calculate the GI<sub>50</sub> (concentration for 50% growth inhibition).

## In Vivo Experimental Protocol

This protocol is adapted from studies using mouse xenograft models [1] [3].

- **Tumor Inoculation:** Implant human tumor cells (e.g., HCT-116 or Colo-205) subcutaneously into the flanks of immunocompromised mice.
- **Grouping & Dosing:** When tumor volumes reach approximately 100 mm<sup>3</sup>, randomize mice into treatment and control groups.
  - **MPI-0479605 Formulation:** Prepare the compound in 5% dimethylacetamide (DMA), 12% ethanol, and 40% PEG-300 [1] [3].
  - **Dosing Regimen:** Administer via intraperitoneal (i.p.) injection. Effective regimens include **30 mg/kg daily** or **150 mg/kg every fourth day (Q4D)** [1] [3].
- **Tumor Monitoring:** Measure tumor volumes regularly using calipers.
- **Data Analysis:** Calculate percent tumor growth inhibition (%TGI) using the formula:  $\%TGI = 100 - [100 \times (\text{Change in median tumor volume of treated}) / (\text{Change in median tumor volume of control})]$  [3].



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*Diagram 1: Mechanism of Action of **MPI-0479605**. The inhibitor binds to Mps1, preventing ATP binding and kinase activity, leading to spindle assembly checkpoint failure and cell death.*

## Storage & Safety Information

Aspect	Specification
Storage Temperature (Powder)	-20°C [2] [3] [5]
Storage Temperature (Solution)	-80°C for long-term (up to 2 years); -20°C for short-term (up to 1 year) [3]
Storage Atmosphere	Keep in a tightly sealed container, in a dark place, under an inert atmosphere [2]
Hazard Statements	H302 (Harmful if swallowed); H410 (Very toxic to aquatic life with long-lasting effects) [5]
Precautionary Measures	Wear protective gloves and eye protection. Avoid dust formation. Do not eat, drink, or smoke when handling. Avoid release to the environment [5]

## Conclusion

**MPI-0479605** is a valuable research tool for selectively inhibiting Mps1 kinase. The provided data and detailed protocols for its use in biochemical, cellular, and in vivo experiments can help ensure accurate and reproducible results in your research.

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## References

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